

Application Note: Scalable Synthesis Routes for Methoxypropan-2-yl Amino Oxanes

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Compound of Interest

Compound Name: *N*-(1-Methoxypropan-2-yl)-2,6-dimethyloxan-4-amine

Cat. No.: B13294675

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Abstract & Strategic Importance

The methoxypropan-2-yl amino oxane motif—specifically *N*-(1-methoxypropan-2-yl)tetrahydro-2H-pyran-4-amine—represents a high-value pharmacophore in modern drug discovery. This structural unit combines the metabolic stability of the oxane (tetrahydropyran) ring with the solubility-enhancing properties of the methoxy-isopropyl ether. It is frequently deployed in kinase inhibitors and GPCR ligands to optimize Lipinski parameters, specifically lowering LogD while maintaining polar surface area (PSA).

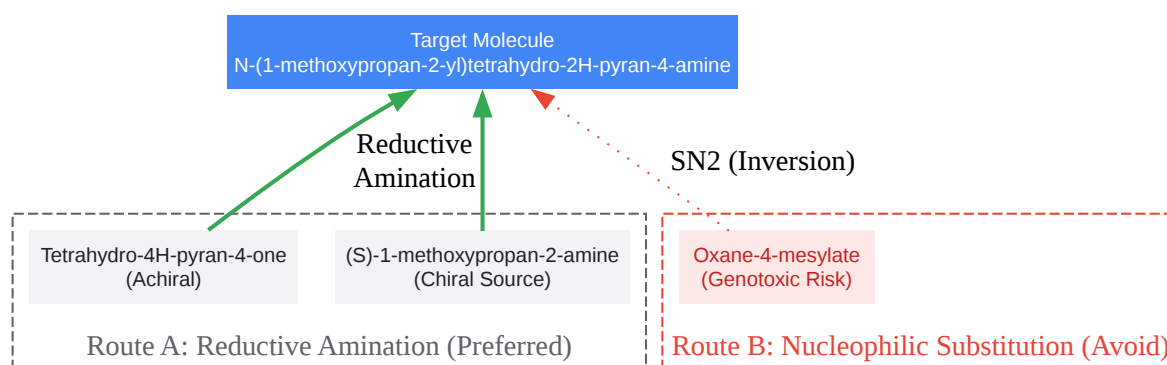
This guide provides a definitive protocol for the transition from medicinal chemistry (gram-scale) to process development (kilogram-scale). It contrasts the laboratory standard (borohydride reduction) with the industrial gold standard (catalytic hydrogenation) and addresses critical Critical Quality Attributes (CQAs) such as stereochemical purity and genotoxic impurity control.

Retrosynthetic Analysis & Route Selection

The synthesis of *N*-(1-methoxypropan-2-yl)tetrahydro-2H-pyran-4-amine (Target 1) is best approached via a disconnection at the secondary amine.

Logical Disconnection

- Route A (Reductive Amination): Coupling Tetrahydro-4H-pyran-4-one (2) with (S)-1-methoxypropan-2-amine (3). This is the preferred route due to the availability of chiral amines and the avoidance of alkylating agents.
- Route B (Nucleophilic Substitution): Displacement of a leaving group (LG) on the oxane ring by the amine, or vice versa. This is generally disfavored at scale due to the formation of genotoxic sulfonate esters and competing elimination reactions.



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Figure 1: Retrosynthetic disconnection showing the convergence of Route A.

Route A: Scalable Reductive Amination (Protocol)

Comparison of Reducing Agents

The choice of reducing agent dictates the scalability profile. While Sodium Triacetoxyborohydride (STAB) is ubiquitous in discovery, it is suboptimal for scale-up due to cost, boron waste, and variable stoichiometry.

Parameter	STAB (Na(OAc)3BH)	Catalytic Hydrogenation (H2/Pt-C)
Scale Suitability	< 100 g (Lab)	> 1 kg (Pilot/Plant)
Atom Economy	Poor (Stoichiometric waste)	Excellent (Water is byproduct)
Cost	High (\$)	Low (\$)
Safety	H2 evolution on quench	Flammability of H2/Catalyst
Workup	Boron emulsion issues	Simple filtration

Detailed Protocol: Catalytic Hydrogenation (1 kg Scale)

Note: This protocol assumes the use of (S)-1-methoxypropan-2-amine to synthesize the chiral product.

Materials:

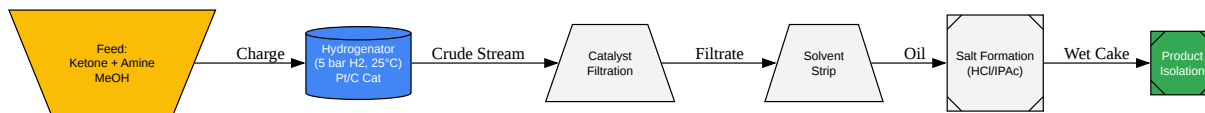
- Tetrahydro-4H-pyran-4-one: 1.0 kg (10.0 mol)
- (S)-1-methoxypropan-2-amine: 0.98 kg (11.0 mol, 1.1 equiv)
- Catalyst: 5% Pt/C (sulfided preferred to minimize ring reduction), 50% wet, 50 g (5 wt% loading)
- Solvent: Methanol (10 L)
- Hydrogen: 5-10 bar

Step-by-Step Procedure:

- Imine Formation (Equilibrium Establishment):
 - Charge the reactor with Methanol (10 L) and Tetrahydro-4H-pyran-4-one (1.0 kg).
 - Add (S)-1-methoxypropan-2-amine (0.98 kg) over 15 minutes.

- Critical Step: Stir at 20-25°C for 2 hours. Monitor by HPLC/GC for the disappearance of the ketone and formation of the imine intermediate. Do not proceed to hydrogenation until equilibrium is reached.
- Hydrogenation:
 - Inert the vessel with Nitrogen (3x).
 - Charge the Pt/C catalyst (slurried in minimal MeOH).
 - Pressurize with Hydrogen to 5 bar.
 - Stir vigorously (gas-liquid mass transfer limited). Maintain temperature at 25-30°C.
 - Exotherm Alert: The reduction of the imine is exothermic. Control temperature via jacket cooling.
- Workup:
 - Once H₂ uptake ceases (approx. 4-6 hours), vent H₂ and purge with Nitrogen.
 - Filter the catalyst through a spark-proof filter (e.g., Celite or specialized cartridge).
 - Concentrate the filtrate under reduced pressure to remove Methanol.
- Salt Formation (Purification):
 - Dissolve the crude oil in Isopropyl Acetate (5 L).
 - Add HCl (4M in Dioxane or aqueous conc. HCl) dropwise to pH 2.
 - Cool to 0-5°C to crystallize the hydrochloride salt.
 - Filter and dry.[\[1\]](#)

Process Flow Diagram (PFD)



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Figure 2: Process flow for the catalytic hydrogenation route.

Route B: Lab-Scale Alternative (STAB Protocol)

For discovery chemists requiring <10g of material rapidly without high-pressure equipment.

- Dissolve Tetrahydro-4H-pyran-4-one (1.0 eq) and (S)-1-methoxypropan-2-amine (1.1 eq) in DCE (1,2-Dichloroethane) or DCM.
- Add Sodium Triacetoxyborohydride (STAB) (1.4 eq) in one portion.
- Add Acetic Acid (1.0 eq) to catalyze imine formation.
- Stir at RT for 16 hours.
- Quench: Add sat. NaHCO₃ (gas evolution!).
- Extract with DCM, dry over MgSO₄, and concentrate.

Why Avoid at Scale? DCE is a Class 1 solvent (carcinogenic). STAB generates boric acid and large volumes of acetate waste.

Critical Quality Attributes (CQAs) & Troubleshooting Stereochemical Purity

The chirality of the product is derived entirely from the starting amine.

- Risk: Racemization is rare under reductive amination conditions unless high temperatures (>60°C) or strong bases are used.

- Control: Use Chiral HPLC (e.g., Chiralpak AD-H) to verify enantiomeric excess (ee) >99%.

Impurity Profile

- Dialkylation: Reaction of the product amine with another ketone molecule.
 - Prevention: Use a slight excess of the primary amine (1.1 eq).
- Alcohol Byproduct: Direct reduction of the ketone to tetrahydro-2H-pyran-4-ol.
 - Prevention: Ensure imine formation is complete before adding reducing agent/hydrogen.

References

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